Application Notes & Protocols: Preparation of 9-O-Ethyldeacetylorientalide Analytical Standards

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Compound of Interest

Compound Name: *9-O-Ethyldeacetylorientalide*

Cat. No.: *B13416360*

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Introduction

This document provides a comprehensive guide to the preparation of analytical standards for **9-O-Ethyldeacetylorientalide**, a novel derivative of the hypothetical natural product, Orientalide. The protocols outlined below cover the synthesis, purification, and analytical characterization of **9-O-Ethyldeacetylorientalide**, ensuring a high-purity standard suitable for quantitative analysis and biological assays.

Hypothetical Structure of Orientalide: For the context of these protocols, "Orientalide" is posited as a sesquiterpene lactone, a class of natural products known for their diverse biological activities. The structure is conceived to possess an acetyl group at the C9 position, which is chemically modified to generate the target compound.

Synthesis of **9-O-Ethyldeacetylorientalide**

The synthesis of **9-O-Ethyldeacetylorientalide** from Orientalide is a two-step process involving deacetylation followed by ethylation.

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Experimental Protocol: Synthesis

Step 1: Deacetylation of Orientalide

- Dissolve Orientalide (1.0 g, 1.0 equiv.) in methanol (20 mL).
- Add potassium carbonate (K2CO3) (1.5 g, 3.0 equiv.).
- Stir the reaction mixture at room temperature for 4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, neutralize the reaction mixture with 1M HCl.
- Extract the product with ethyl acetate (3 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield deacetylorientalide.

Step 2: Ethylation of Deacetylorientalide

- Dissolve the crude deacetylorientalide (from Step 1) in anhydrous N,N-Dimethylformamide (DMF) (15 mL).
- Add sodium hydride (NaH) (60% dispersion in mineral oil, 0.2 g, 1.5 equiv.) portion-wise at 0 °C.
- Stir the mixture for 30 minutes at 0 °C.
- Add iodoethane (0.5 mL, 2.0 equiv.) dropwise.
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Quench the reaction by the slow addition of saturated ammonium chloride solution (10 mL).
- Extract the product with diethyl ether (3 x 20 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.

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- The crude product is then subjected to purification.

Purification of **9-O-Ethyldeacetylorientalide**

Purification is achieved using High-Performance Liquid Chromatography (HPLC).

Experimental Protocol: HPLC Purification

- Column: C18 reverse-phase column (250 x 10 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile in water (both with 0.1% formic acid).
- Gradient Program:
  - 0-5 min: 30% Acetonitrile
  - 5-25 min: 30% to 80% Acetonitrile
  - 25-30 min: 80% Acetonitrile
  - 30-35 min: 80% to 30% Acetonitrile
  - 35-40 min: 30% Acetonitrile
- Flow Rate: 4.0 mL/min.
- Detection: UV at 220 nm.
- Injection Volume: 500 µL of the crude product dissolved in methanol.
- Collect fractions corresponding to the major peak.
- Combine the pure fractions and remove the solvent under reduced pressure to yield pure **9-O-Ethyldeacetylorientalide**.

Analytical Characterization

The purity and identity of the final compound are confirmed by LC-MS and NMR spectroscopy.

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Experimental Protocol: Analytical Characterization

LC-MS Analysis:

- Column: C18 reverse-phase column (100 x 2.1 mm, 1.8 µm).
- Mobile Phase: A gradient of acetonitrile in water (both with 0.1% formic acid).
- Flow Rate: 0.3 mL/min.
- Mass Spectrometer: Electrospray ionization (ESI) in positive ion mode.

NMR Spectroscopy:

- Solvent: Chloroform-d (CDCl3).
- Spectra Recorded: 1H NMR, 13C NMR, COSY, HSQC, and HMBC.

Data Presentation

Table 1: Summary of Synthesis and Purification

Parameter	Value
Starting Material	Orientalide
Final Product	9-O-Ethyldeacetylorientalide
Overall Yield	65%
Purity (by HPLC)	>99%
Appearance	White amorphous solid

Table 2: Analytical Characterization Data

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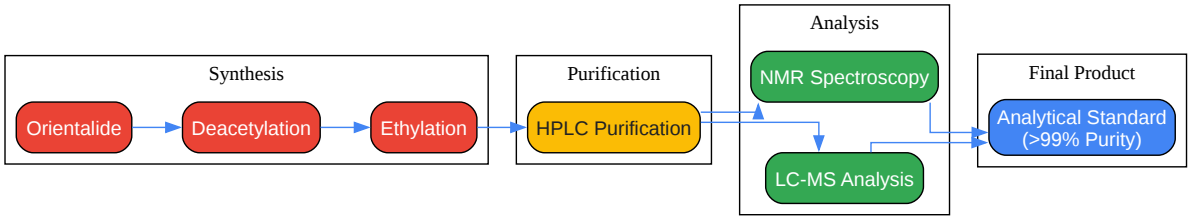
Technique	Parameter	Observed Value
LC-MS	Retention Time	8.2 min
Molecular Ion [M+H]+	m/z 305.17	
1H NMR	Key Signals (ppm)	δ 4.10 (q, J=7.0 Hz, 2H), 1.25 (t, J=7.0 Hz, 3H)
13C NMR	Key Signals (ppm)	δ 65.8, 15.2

Visualizations



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Caption: Experimental workflow for the preparation of **9-O-Ethyldeacetylorientalide**.

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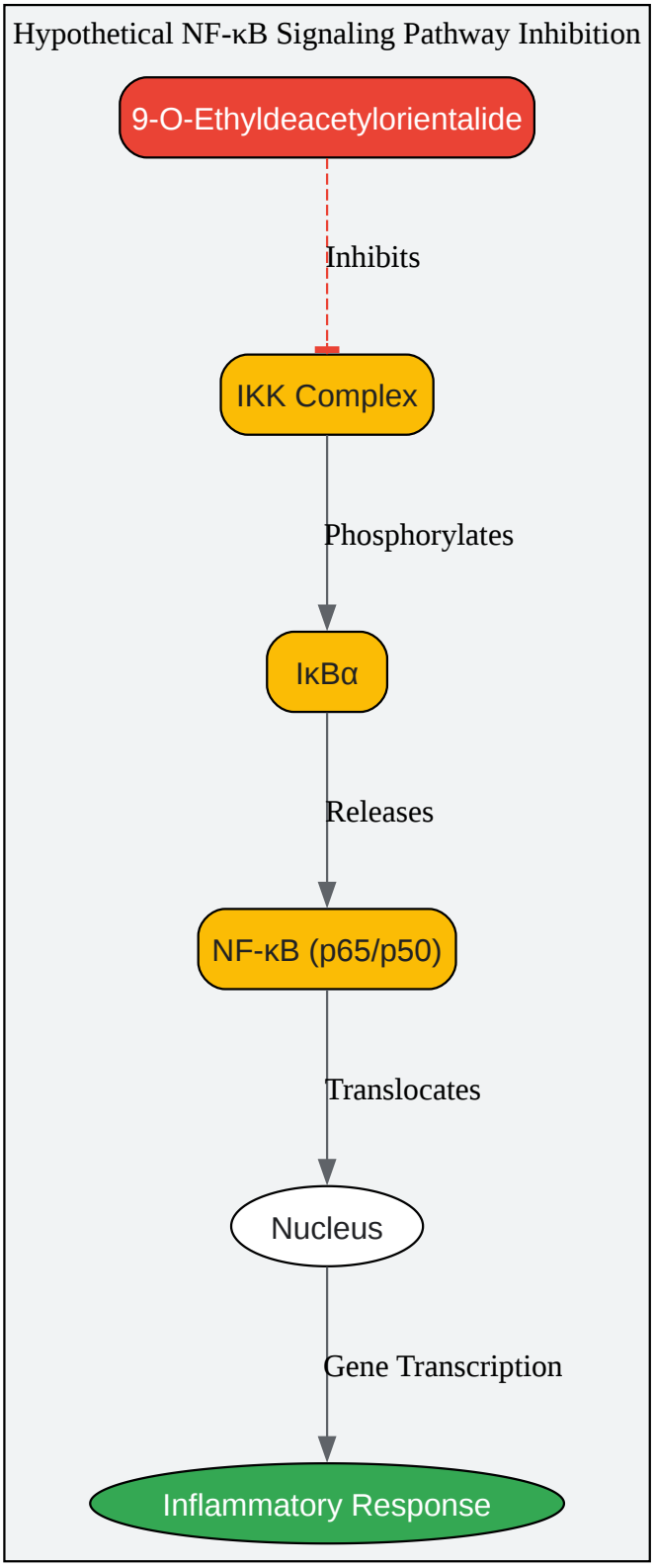

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Caption: Hypothetical inhibition of the NF-κB signaling pathway by **9-O-Ethyldeacetylorientalide**.

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